

An In-depth Technical Guide to 1H,1H,2H,2H-Perfluorohexyl Bromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1H,1H,2H,2H-Perfluorohexyl
bromide

CAS No.: 38436-14-5

Cat. No.: B1270804

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CAS Number: 38436-14-5

This technical guide provides a comprehensive overview of **1H,1H,2H,2H-Perfluorohexyl bromide**, a fluorinated organic compound with applications in chemical synthesis and potentially in the development of pharmaceuticals and advanced materials. This document is intended for researchers, scientists, and professionals in drug development who are interested in the properties, synthesis, and applications of fluorinated building blocks.

Chemical and Physical Properties

1H,1H,2H,2H-Perfluorohexyl bromide, also known as 1-bromo-3,3,4,4,5,5,6,6-nonafluorohexane, is a liquid at room temperature.^[1] The presence of a nonafluorohexyl group significantly influences its physical and chemical properties, imparting characteristics typical of perfluorinated compounds.

Table 1: Physical and Chemical Properties of **1H,1H,2H,2H-Perfluorohexyl Bromide**

Property	Value	Source(s)
CAS Number	38436-14-5	[1] [2]
Molecular Formula	C ₆ H ₄ BrF ₉	[1] [2]
Molecular Weight	326.99 g/mol	[1] [2]
Appearance	Clear, colorless liquid	[1]
Boiling Point	93-94 °C, 128 °C (conflicting reports)	[1] [3]
Density	1.721 g/mL	[1]
Refractive Index	1.331	[1]
Flash Point	31 °C	[1]

Note on Boiling Point Discrepancy: Different sources report varying boiling points. This may be due to measurements at different pressures or impurities. Researchers should consider distillation to purify the material and confirm the boiling point under their specific experimental conditions.

Synthesis

A primary route for the synthesis of **1H,1H,2H,2H-Perfluorohexyl bromide** is the anti-Markovnikov addition of hydrogen bromide (HBr) to 3,3,4,4,5,5,6,6,6-nonafluorohex-1-ene. This reaction is typically initiated by free radicals, often generated from peroxides.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Synthesis via Radical Addition of HBr

Materials:

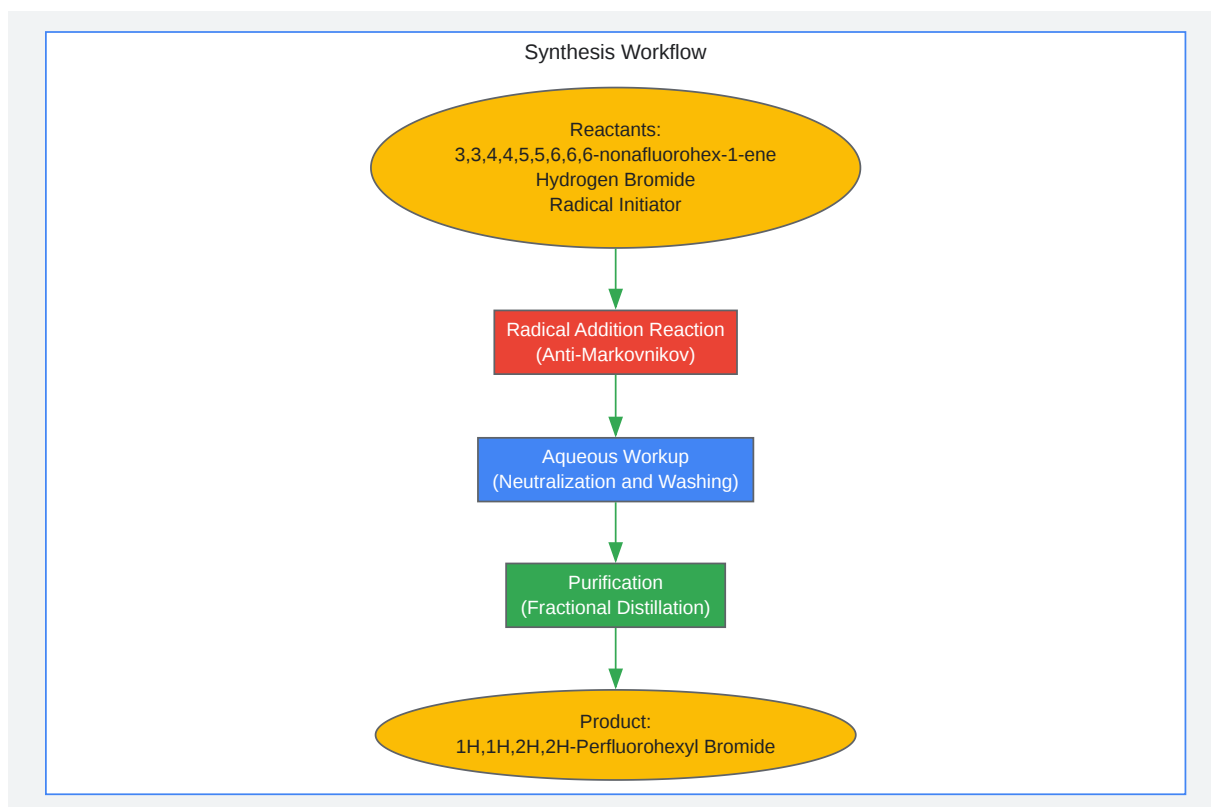
- 3,3,4,4,5,5,6,6,6-nonafluorohex-1-ene
- Hydrogen bromide (gas or solution in acetic acid)
- Benzoyl peroxide (or another suitable radical initiator)

- Anhydrous, non-polar solvent (e.g., hexane or heptane)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Gas inlet tube
- Magnetic stirrer
- Separatory funnel
- Distillation apparatus

Procedure:

- In a dry, three-necked round-bottom flask equipped with a reflux condenser, magnetic stirrer, and a gas inlet tube, dissolve 3,3,4,4,5,5,6,6,6-nonafluorohex-1-ene in an anhydrous, non-polar solvent.
- Add a catalytic amount of benzoyl peroxide (approximately 1-2 mol%) to the solution.
- While stirring the mixture, bubble hydrogen bromide gas through the solution or add a solution of HBr in acetic acid dropwise. The reaction is exothermic and may require cooling to maintain a controlled temperature.
- After the addition is complete, continue to stir the reaction mixture at room temperature for several hours or until the reaction is complete (monitored by GC-MS or ^1H NMR).
- Upon completion, transfer the reaction mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize any remaining acid.
- Wash the organic layer with water and then brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by fractional distillation to yield pure **1H,1H,2H,2H-Perfluorohexyl bromide**.



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*A simplified workflow for the synthesis of **1H,1H,2H,2H-Perfluorohexyl bromide**.*

Reactivity and Applications in Drug Development

The reactivity of **1H,1H,2H,2H-Perfluorohexyl bromide** is dominated by the carbon-bromine bond. The electron-withdrawing nature of the adjacent perfluoroalkyl chain influences the polarity and reactivity of this bond, making it a useful building block for introducing the 1H,1H,2H,2H-perfluorohexyl moiety into other molecules.

The incorporation of fluorinated alkyl chains into drug candidates is a well-established strategy in medicinal chemistry to enhance pharmacokinetic and physicochemical properties.[8] The introduction of fluorine can improve metabolic stability, increase binding affinity to target proteins, and enhance membrane permeability.[8] Perfluoroalkylated compounds are noted for their unique properties related to lipophilicity and conformational rigidity.[9]

1H,1H,2H,2H-Perfluorohexyl bromide can be used as an alkylating agent in nucleophilic substitution reactions to attach the perfluorohexyl group to various substrates, such as phenols, amines, and thiols, which are common functional groups in drug molecules.

Illustrative Experimental Protocol: Alkylation of a Phenolic Compound

This protocol describes a general procedure for the nucleophilic substitution reaction between **1H,1H,2H,2H-Perfluorohexyl bromide** and a generic phenolic compound, which is a common step in modifying a lead compound in drug discovery.

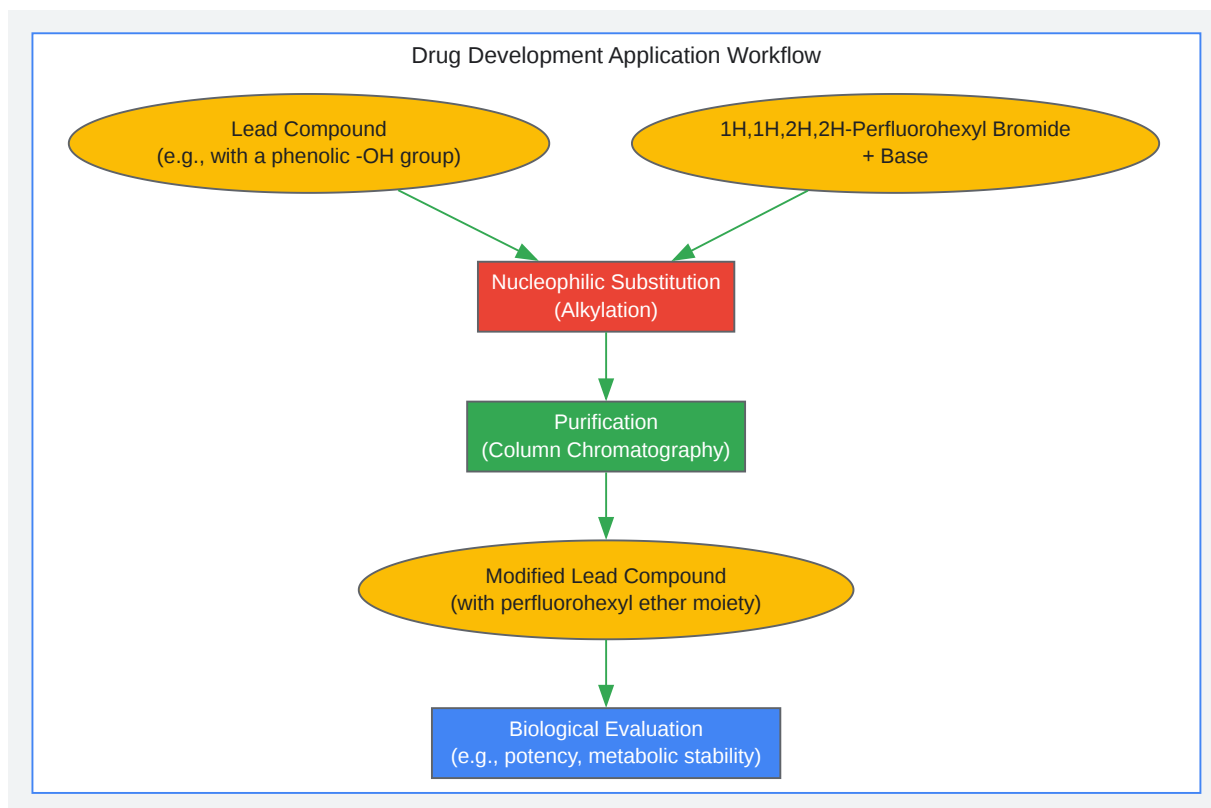
Materials:

- A phenolic lead compound (Ar-OH)
- **1H,1H,2H,2H-Perfluorohexyl bromide**
- Potassium carbonate (or another suitable base)
- Anhydrous polar aprotic solvent (e.g., N,N-dimethylformamide or acetonitrile)
- Round-bottom flask
- Magnetic stirrer
- Heating mantle
- Thin-layer chromatography (TLC) plate
- Ethyl acetate
- Hexane

- Silica gel for column chromatography

Procedure:

- To a solution of the phenolic compound in the chosen anhydrous solvent, add potassium carbonate (typically 1.5-2 equivalents).
- Stir the mixture at room temperature for 15-30 minutes to form the phenoxide.
- Add **1H,1H,2H,2H-Perfluorohexyl bromide** (typically 1.1-1.5 equivalents) to the reaction mixture.
- Heat the reaction to an appropriate temperature (e.g., 60-80 °C) and monitor the progress by TLC.
- Once the starting material is consumed, cool the reaction to room temperature.
- Filter off the inorganic salts and concentrate the filtrate under reduced pressure.
- The residue can be purified by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the desired perfluoroalkoxy-substituted product.



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*A general workflow for the application of **1H,1H,2H,2H-Perfluorohexyl bromide** in modifying a lead compound.*

Safety and Handling

1H,1H,2H,2H-Perfluorohexyl bromide is a flammable liquid and an irritant.[2] It is important to handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes. In case of contact, rinse the affected area with copious amounts of water.

Conclusion

1H,1H,2H,2H-Perfluorohexyl bromide is a valuable fluorinated building block for organic synthesis. Its ability to introduce a perfluorohexyl moiety makes it a compound of interest for

modifying the properties of molecules in various fields, including drug discovery. The synthetic route via anti-Markovnikov addition of HBr to the corresponding alkene is a plausible and scalable method for its preparation. Proper safety precautions are essential when handling this compound. This guide provides a foundational understanding for researchers and scientists looking to utilize **1H,1H,2H,2H-Perfluorohexyl bromide** in their work.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1H,1H,2H,2H-Perfluorohexyl Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270804/docs#an-in-depth-technical-guide-to-1h-1h-2h-2h-perfluorohexyl-bromide]

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